

Application Notes and Protocols: SRS16-86 for Cell Culture

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Compound of Interest

Compound Name: SRS16-86

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These application notes provide detailed protocols for the preparation and use of **SRS16-86**, a potent third-generation ferrostatin, for in vitro cell culture experiments. **SRS16-86** is a valuable tool for investigating the mechanisms of ferroptosis, an iron-dependent form of regulated cell death implicated in various pathological conditions.

Introduction to SRS16-86

SRS16-86 is a potent and stable inhibitor of ferroptosis.^[1] Ferroptosis is a form of regulated cell death characterized by the iron-dependent accumulation of lipid peroxides. **SRS16-86** exerts its protective effects by inhibiting lipid peroxidation and upregulating key anti-ferroptotic factors, including Glutathione Peroxidase 4 (GPX4), glutathione (GSH), and the cystine/glutamate antiporter system Xc- (of which xCT is a subunit).^{[2][3][4][5][6]} By modulating the xCT-GSH-GPX4 axis, **SRS16-86** helps maintain cellular redox homeostasis and prevents the catastrophic lipid damage that defines ferroptosis.^{[2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative information for **SRS16-86**.

Property	Value	Source(s)
Molecular Weight	432.56 g/mol	[1]
Solubility in DMSO	2 mg/mL (4.62 mM)	[1]
Solubility in Ethanol	2 mg/mL	[1]
Solubility in Water	Insoluble	[1]
In Vitro Working Conc.	~1 μ M	[1]
Storage (Powder)	3 years at -20°C	[1]
Storage (Stock Solution)	1 year at -80°C or 1 month at -20°C in solvent	[1]

Experimental Protocols

Preparation of SRS16-86 Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **SRS16-86** in dimethyl sulfoxide (DMSO).

Materials:

- **SRS16-86** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Protocol:

- Pre-warm Reagents: Allow the **SRS16-86** powder and DMSO to equilibrate to room temperature before opening to prevent condensation. It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility of **SRS16-86**.^[1]
- Weigh **SRS16-86**: Accurately weigh out the desired amount of **SRS16-86** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.326 mg of **SRS16-86** (Molecular Weight = 432.56).
- Dissolution: Add the weighed **SRS16-86** powder to a sterile microcentrifuge tube. Add the appropriate volume of DMSO to achieve the desired concentration. For a 10 mM stock, if you weighed 4.326 mg, you would add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the **SRS16-86** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Note on Solvent Choice: While ethanol is also a viable solvent, DMSO is more commonly used for cell culture assays.^{[1][7]} When using any solvent, it is critical to include a vehicle control (DMSO alone at the same final concentration) in your experiments, as solvents can have effects on cells.^[7]

General Protocol for In Vitro Cell Treatment

This protocol provides a general workflow for treating adherent cells with **SRS16-86** to inhibit ferroptosis induced by compounds like erastin.

Materials:

- Cultured adherent cells (e.g., HT-1080)
- Complete cell culture medium
- **SRS16-86** stock solution (10 mM)
- Ferroptosis inducer (e.g., erastin)

- Multi-well cell culture plates
- Phosphate-buffered saline (PBS)

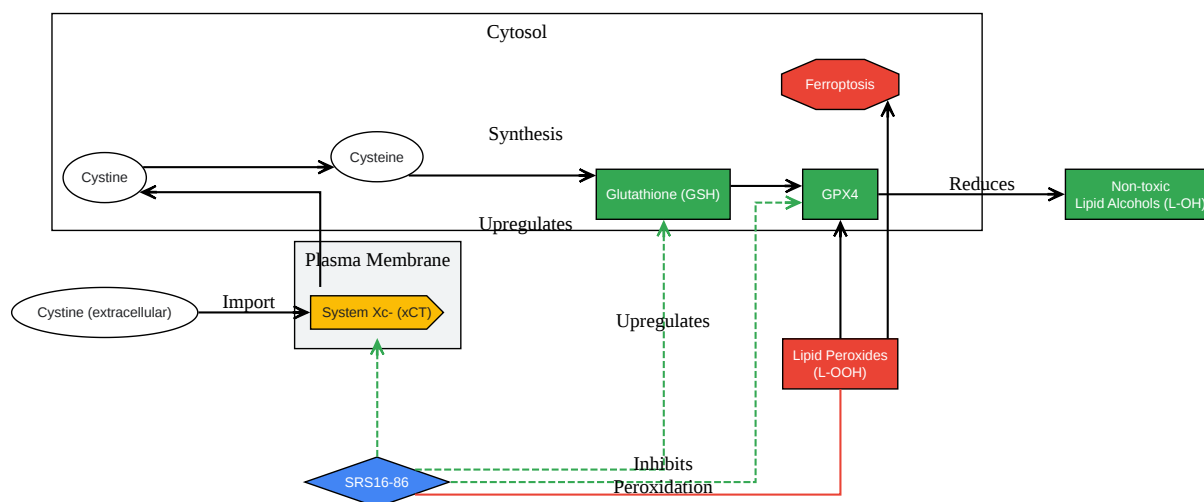
Protocol:

- Cell Seeding: Seed cells in a multi-well plate at a density that will ensure they are in the exponential growth phase and have not reached confluency at the end of the experiment. An optimal seeding density for HT-1080 cells is around 6,000 cells/cm².^[8] Allow the cells to adhere and grow overnight in a 37°C, 5% CO₂ incubator.
- Preparation of Working Solutions: On the day of the experiment, thaw the **SRS16-86** stock solution and the ferroptosis inducer stock solution. Prepare serial dilutions of the compounds in complete cell culture medium to achieve the desired final concentrations. For example, to achieve a final concentration of 1 µM **SRS16-86** from a 10 mM stock, you can perform a 1:10,000 dilution.
- Cell Treatment:
 - For experiments investigating the protective effect of **SRS16-86**, it is common to pre-treat the cells with **SRS16-86** for a period (e.g., 1-2 hours) before adding the ferroptosis inducer.
 - Remove the old medium from the wells and replace it with the medium containing the desired concentrations of **SRS16-86** and/or the ferroptosis inducer.
 - Include appropriate controls:
 - Untreated cells (medium only)
 - Vehicle control (medium with the same final concentration of DMSO as the highest concentration of **SRS16-86** used)
 - Ferroptosis inducer only
 - **SRS16-86** only

- Incubation: Return the plate to the incubator and incubate for the desired treatment duration (e.g., 24-48 hours).
- Downstream Analysis: Following incubation, the cells can be analyzed using various assays, such as:
 - Cell Viability/Death Assays: (e.g., CellTiter-Glo®, SYTOX Green staining) to quantify the extent of cell death.[\[9\]](#)
 - Lipid Peroxidation Assays: Using probes like C11-BODIPY(581/591) to measure lipid reactive oxygen species.
 - Western Blotting: To analyze the expression levels of key proteins in the ferroptosis pathway, such as GPX4 and xCT.[\[2\]](#)

Visualizations

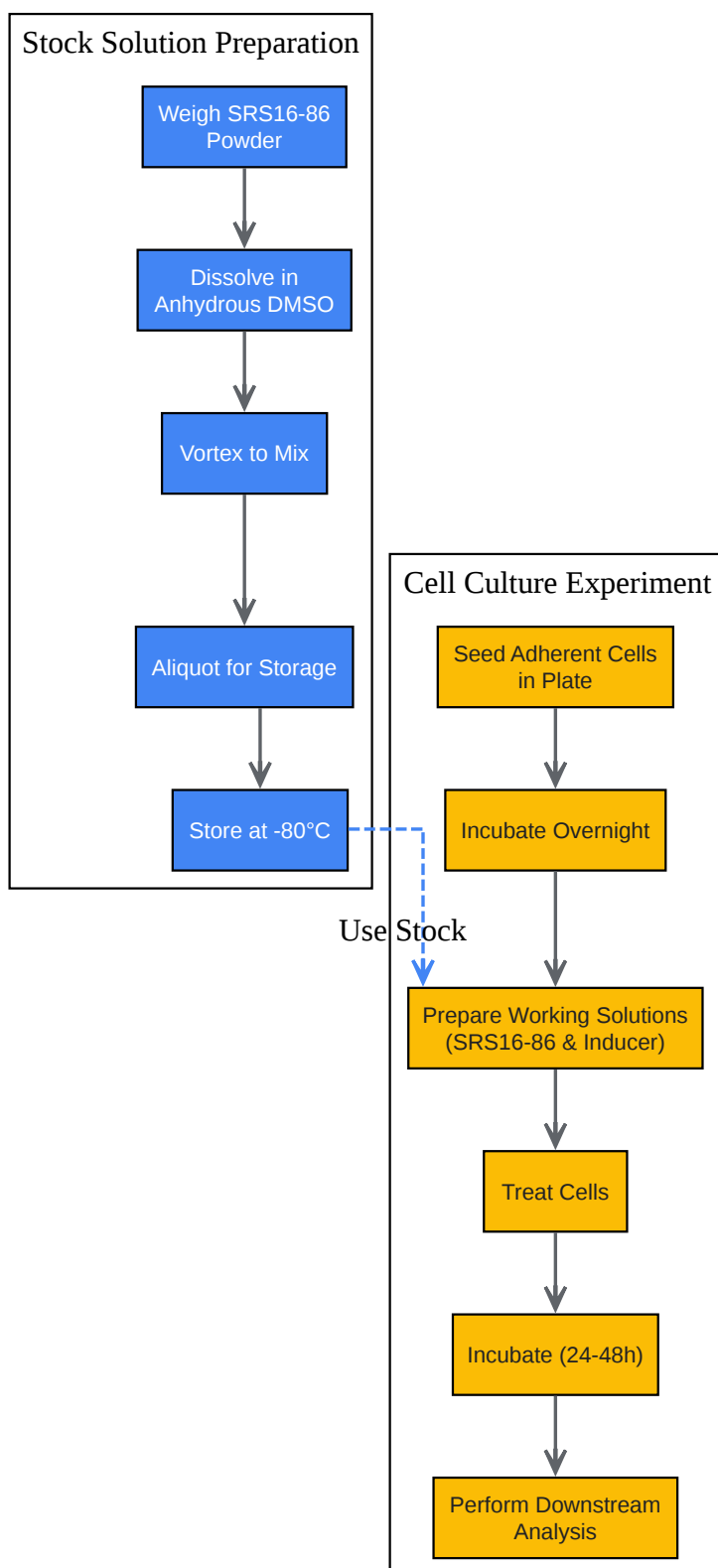
Signaling Pathway of SRS16-86 in Ferroptosis Inhibition



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Caption: Mechanism of **SRS16-86** in preventing ferroptosis.

Experimental Workflow for Stock Preparation and Cell Treatment



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Caption: Workflow for **SRS16-86** stock preparation and cell treatment.

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